

SNAP 94847 solubility issues and solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SNAP 94847

Cat. No.: B1681886

[Get Quote](#)

SNAP 94847 Technical Support Center

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working with **SNAP 94847**.

Troubleshooting Guide & FAQs

This section addresses common issues and questions regarding the solubility and handling of **SNAP 94847** and its hydrochloride salt.

1. What is the recommended solvent for preparing stock solutions of **SNAP 94847** for in vitro experiments?

For in vitro applications, Dimethyl Sulfoxide (DMSO) is the most recommended solvent for preparing high-concentration stock solutions of **SNAP 94847** and its hydrochloride salt.^{[1][2][3][4][5]} Ethanol can also be used.^{[1][4]}

2. I am having trouble dissolving **SNAP 94847** in DMSO. What can I do?

If you encounter solubility issues with **SNAP 94847** in DMSO, the following steps may help:

- **Ultrasonication:** Using an ultrasonic bath can aid in the dissolution of the compound.^[6]
- **Warming:** Gently warming the solution can also improve solubility. One supplier suggests that warming may be necessary, and another indicates that heating to 60°C can be

attempted, although water solubility remains very low.[3][6]

- Use Fresh DMSO: DMSO is hygroscopic (absorbs moisture from the air). Absorbed water can reduce the solubility of compounds.[7] Always use fresh, anhydrous DMSO for the best results.

3. What is the maximum concentration of **SNAP 94847** that can be achieved in common solvents?

The solubility of **SNAP 94847** can vary slightly between its free base and hydrochloride salt forms, and even between different batches.[3][8] The hydrochloride salt form generally has better water solubility and stability.[8] Below is a summary of reported solubility data.

Table 1: Solubility of SNAP 94847

Form	Solvent	Maximum Concentration
SNAP 94847 (Free Base)	DMSO	25 mg/mL
	Ethanol	10 mg/mL
	DMF	Insoluble
	PBS (pH 7.2)	Insoluble

Data sourced from multiple suppliers.[1][3]

Table 2: Solubility of SNAP 94847 Hydrochloride

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)
DMSO	51.5 - 250 mg/mL	100 - 485.41 mM
Ethanol	51.5 mg/mL	100 mM
Water	< 0.1 mg/mL (Insoluble)	-

Data sourced from multiple suppliers.[4][6] Note: Higher concentrations in DMSO may require ultrasonication.[6]

4. How should I prepare **SNAP 94847** for in vivo animal studies?

For oral administration in animal models, **SNAP 94847** hydrochloride needs to be prepared in a suitable vehicle.^[6] Direct dissolution in aqueous solutions is not feasible due to its low water solubility.^[6] A common method involves creating a suspension or a clear solution using a multi-component solvent system.

Here are some reported vehicle formulations for in vivo use:

- 10% DMSO >> 40% PEG300 >> 5% Tween-80 >> 45% saline^[6]
- 10% DMSO >> 90% (20% SBE- β -CD in saline)^[6]
- 10% DMSO >> 90% corn oil^[6]

5. What is the correct way to store **SNAP 94847**?

Proper storage is crucial to maintain the stability and activity of the compound.

- Solid Form: Store the solid powder at -20°C for long-term storage (≥ 4 years) or at 4°C for shorter periods, always in a sealed container away from moisture.^{[1][2][6]} Some suppliers recommend desiccating at room temperature.^[4]
- In Solvent: Stock solutions should be stored at -80°C for up to 6 months or at -20°C for up to 1 month.^{[2][6]} Ensure the container is sealed to prevent evaporation and moisture absorption.

Experimental Protocols

Protocol 1: Preparation of a 10 mM DMSO Stock Solution of **SNAP 94847** Hydrochloride

This protocol is based on a molecular weight of 515.03 g/mol for **SNAP 94847** hydrochloride.^[4]
^[6]

Materials:

- **SNAP 94847** hydrochloride powder

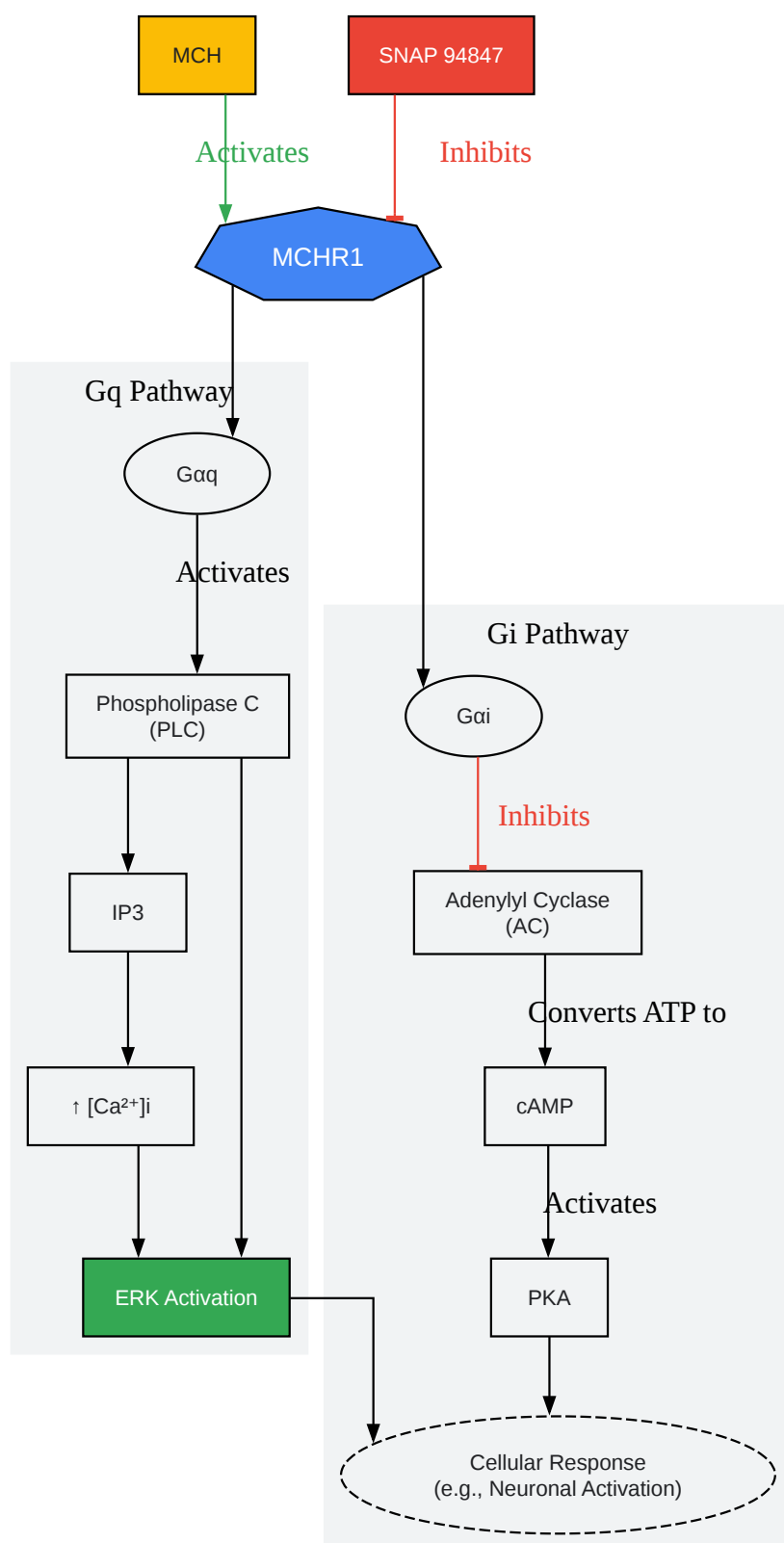
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated pipette

Procedure:

- **Weigh the Compound:** Accurately weigh out a specific mass of **SNAP 94847** hydrochloride. For example, weigh 5.15 mg of the compound.
- **Add Solvent:** To the 5.15 mg of powder, add 1 mL of anhydrous DMSO to achieve a final concentration of 10 mM.
- **Dissolve:** Vortex the solution thoroughly. If the compound does not fully dissolve, use an ultrasonic bath for 10-15 minutes. Gentle warming can be applied if necessary.
- **Storage:** Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -80°C.

Signaling Pathway and Mechanism of Action

SNAP 94847 is a potent and selective antagonist of the Melanin-Concentrating Hormone Receptor 1 (MCHR1).^{[4][8][9]} MCHR1 is a G protein-coupled receptor (GPCR) that couples to G(i) and G(q) proteins to modulate downstream signaling pathways.^{[10][11][12]} By blocking MCHR1, **SNAP 94847** inhibits these signaling cascades, which are involved in regulating energy homeostasis, mood, and motivation.^{[9][13][14][15]}



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. caymanchem.com [caymanchem.com]
- 2. SNAP-94847 hydrochloride | MCHR1 inhibitor | Probechem Biochemicals [probechem.com]
- 3. medkoo.com [medkoo.com]
- 4. SNAP 94847 hydrochloride | Selective MCH1 Antagonist | Tocris Bioscience [tocris.com]
- 5. SNAP-94847 ≥98% (HPLC) | 487051-12-7 [sigmaaldrich.com]
- 6. file.medchemexpress.com [file.medchemexpress.com]
- 7. selleckchem.com [selleckchem.com]
- 8. medchemexpress.com [medchemexpress.com]
- 9. SNAP-94847 [medbox.iiab.me]
- 10. researchgate.net [researchgate.net]
- 11. Melanin-concentrating hormone receptor 1 activates extracellular signal-regulated kinase and synergizes with G(s)-coupled pathways - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. academic.oup.com [academic.oup.com]
- 13. creative-biolabs.com [creative-biolabs.com]
- 14. Anxiolytic and antidepressant effects of melanin-concentrating hormone 1 receptor antagonist SNAP 94847 - Vetlugin - Pediatrician (St. Petersburg) [journals.eco-vector.com]
- 15. The MCH1 receptor antagonist SNAP 94847 induces sensitivity to dopamine D2/D3 receptor agonists in rats and mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [SNAP 94847 solubility issues and solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1681886#snap-94847-solubility-issues-and-solutions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com